

Technical Guide: 2-Acetylcyclpentanone

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Compound of Interest

Compound Name: 2-Acetylcyclpentanone

Cat. No.: B155173

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CAS Number: 1670-46-8

This document provides a comprehensive technical overview of **2-Acetylcyclpentanone** (2-ACP), intended for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, synthesis, purification, and its significant role as a cytoprotective agent, particularly in models of drug-induced hepatotoxicity.

Compound Identification and Properties

2-Acetylcyclpentanone is a β -dicarbonyl compound that exists in equilibrium between its keto and enol tautomeric forms.^[1] This equilibrium is fundamental to its chemical reactivity and biological activity. The enol form is stabilized by an intramolecular hydrogen bond.^[2]

Physicochemical Data

The key physical and chemical properties of **2-Acetylcyclpentanone** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	1670-46-8	[3]
Molecular Formula	C ₇ H ₁₀ O ₂	[1]
Molecular Weight	126.15 g/mol	[1]
Appearance	Clear light yellow to brown liquid	[4]
Density	1.043 g/mL at 25 °C	[1]
Boiling Point	72-75 °C at 8 mmHg (10 hPa)	[1]
Flash Point	72 °C (161.6 °F)	[5]
Refractive Index	n _{20/D} 1.489	[1]
Solubility	Soluble in organic solvents like ethanol and acetone.	[6]
InChI Key	OSWDNIFICGLKEE-UHFFFAOYSA-N	[3]

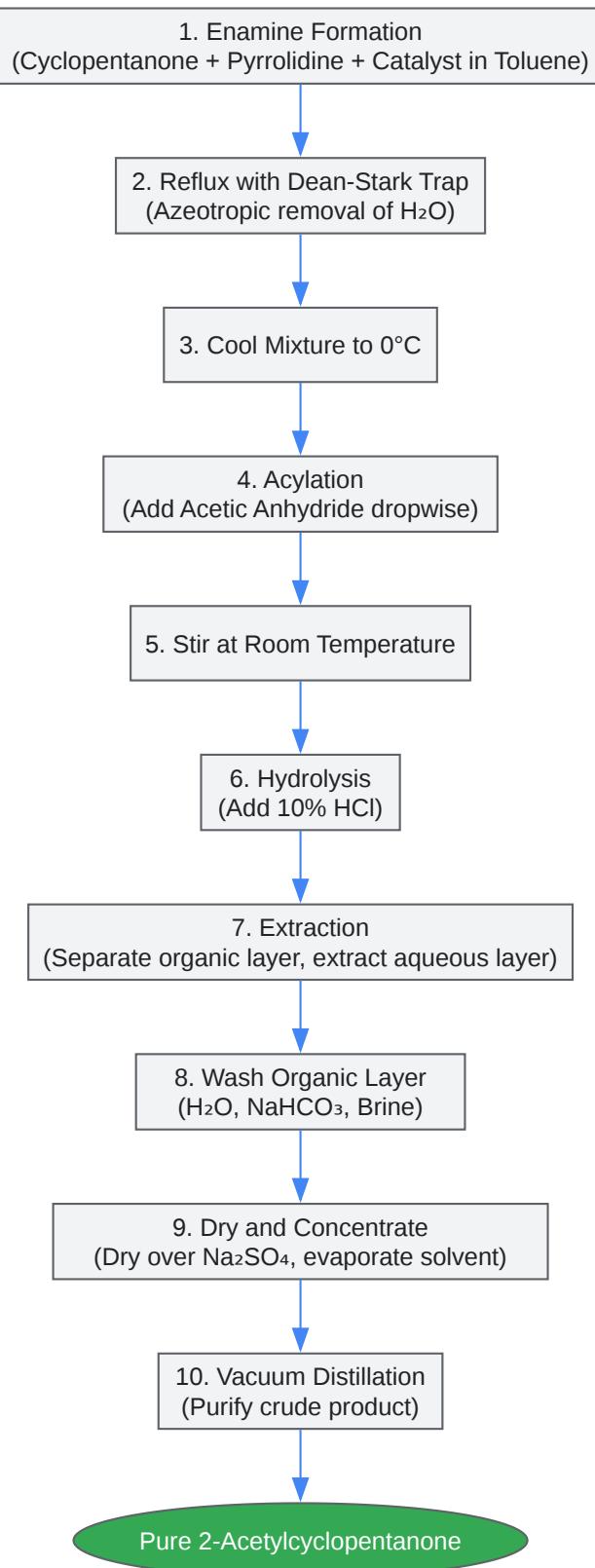
Spectroscopic Data

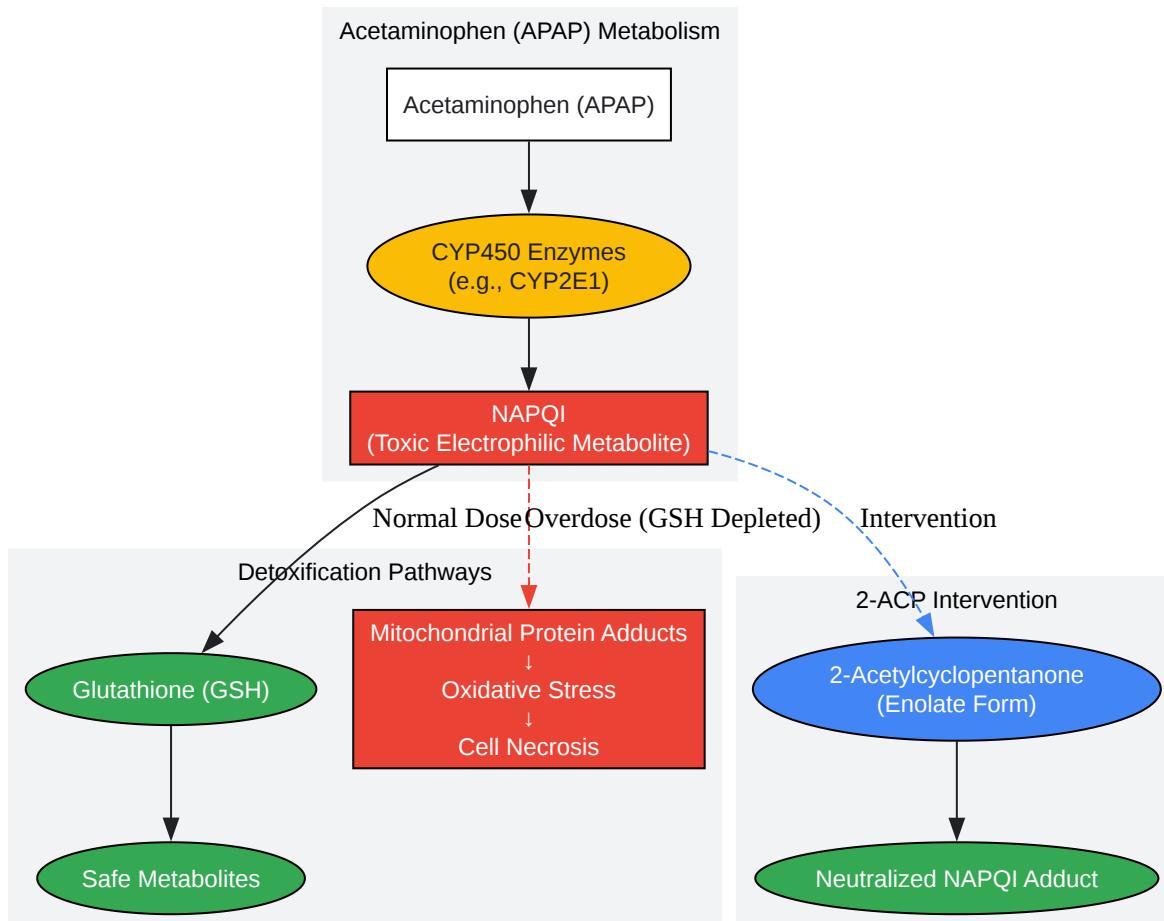
Characterization of **2-AcetylCyclopentanone** is typically performed using standard spectroscopic techniques.

Technique	Description	Reference(s)
¹ H NMR	Proton Nuclear Magnetic Resonance spectra are available for structural elucidation.	[7]
¹³ C NMR	Carbon-13 Nuclear Magnetic Resonance spectra provide information on the carbon skeleton.	[8]
FTIR Spectroscopy	The keto form exhibits characteristic symmetric and asymmetric C=O vibrational modes at 1748 cm ⁻¹ and 1715 cm ⁻¹ , respectively.	[2][3]
Mass Spectrometry	Mass spectra are available for determining the molecular weight and fragmentation pattern.	[3][9]

Chemistry and Synthesis

The chemical behavior of **2-Acetylcyclpentanone** is dominated by its ability to form a resonance-stabilized enolate anion. This nucleophilic enolate is key to both its synthetic utility and its biological mechanism of action.



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References

- 1. 2-Acetylcyclpentanone 98 1670-46-8 [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
- 3. 2-Acetylcyclpentanone | C7H10O2 | CID 98471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. scribd.com [scribd.com]
- 7. 2-ACETYL CYCLOPENTANONE(1670-46-8) 1H NMR spectrum [chemicalbook.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. 2-Acetylcyclpentanone [webbook.nist.gov]
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